

An In-Depth Technical Guide to 1,11-Dibromoundecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,11-Dibromoundecane

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This technical guide provides a comprehensive overview of the core physicochemical properties of **1,11-Dibromoundecane**, tailored for researchers, scientists, and professionals in drug development.

Core Properties of 1,11-Dibromoundecane

1,11-Dibromoundecane is a halogenated alkane characterized by an eleven-carbon chain with bromine atoms attached to the terminal carbons.^[1] Its linear structure and the presence of two bromine atoms make it a versatile reagent in organic synthesis.^[1] It is often used in the preparation of thermotropic main-chain polyethers and in the formation of self-assembled monolayers.^{[2][3]} Typically, it appears as a colorless to pale yellow liquid at room temperature.^[1]

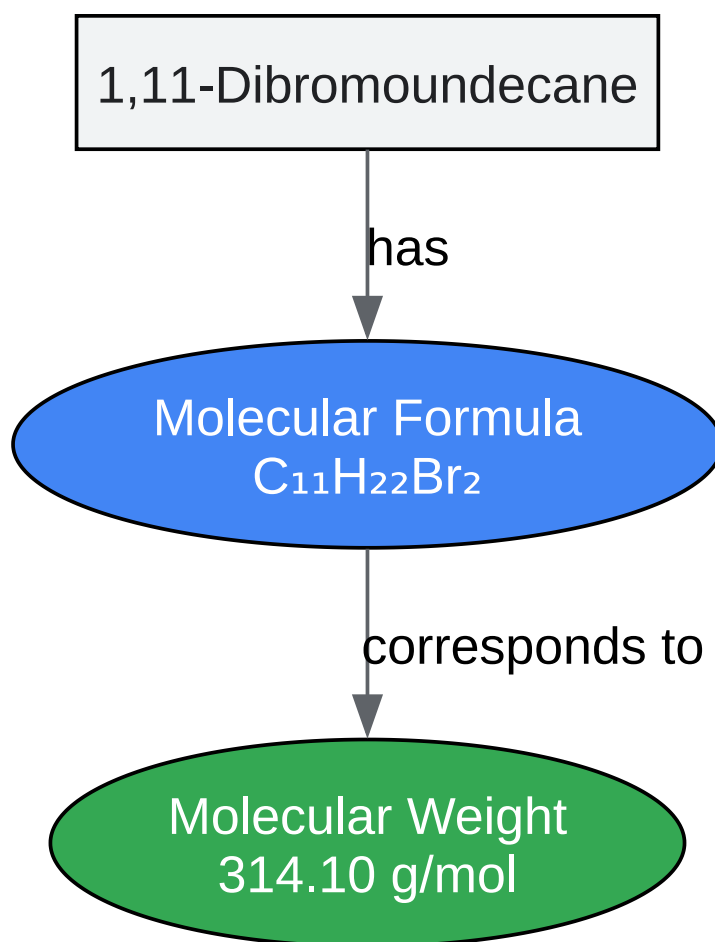
Quantitative Data Summary

The fundamental quantitative data for **1,11-Dibromoundecane** are summarized in the table below for easy reference and comparison.

Parameter	Value	Source
Molecular Formula	C ₁₁ H ₂₂ Br ₂	[1][4][5]
Linear Formula	Br(CH ₂) ₁₁ Br	[3][6]
Molecular Weight	314.10 g/mol	[4][6]
CAS Number	16696-65-4	[4][5][6]
Density	1.335 g/mL at 25 °C	[3][6]
Boiling Point	190-192 °C at 18 mmHg	[3][6]
Melting Point	-10.6 °C	[3][6]
Refractive Index	n ₂₀ /D 1.491	[3][6]

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **1,11-Dibromoundecane**.



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Core properties of **1,11-Dibromoundecane**.

Experimental Protocols

This guide focuses on the fundamental physicochemical properties of **1,11-Dibromoundecane**. Detailed experimental protocols for its synthesis, purification, or specific applications, such as its use in the preparation of polyethers or self-assembled monolayers, can be found in the cited literature.^{[2][3]}

Synonyms

For comprehensive literature and database searches, the following synonyms for **1,11-Dibromoundecane** may be useful:

- Undecamethylene dibromide^{[2][4][5]}

- Undecane, 1,11-dibromo-[4][5]

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Phone: (601) 213-4426

Email: info@benchchem.com